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historical applications of Direct violet 9 dye

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An In-depth Technical Guide to the Historical Applications of C.I. Direct Violet 9

For Researchers, Scientists, and Drug Development Professionals

Introduction to C.I. Direct Violet 9

C.I. Direct Violet 9, also known by trade names such as Direct Fast Violet BK and Brilliant Paper Violet 2BP, is a synthetic dye belonging to the bis-azo (or double azo) class of colorants. [1] Historically, it has been a significant colorant due to its ability to dye cellulosic fibers directly without the need for a mordant. [2][3] This property is attributed to the hydrogen bonds and van der Waals forces formed between the dye molecules and the fibers. [2] The dye is water-soluble, appearing as a blue-purple or violet powder in its solid form, and dissolves in water to produce a red-light purple solution. [4][5] Its primary historical and industrial applications have been in the dyeing of textiles, paper, and leather. [4][6][7]

Historical Context of Direct Dyes

The development of direct dyes revolutionized the textile industry in the late 19th century. Before the discovery of Congo Red in 1884 by Paul Böttiger, dyeing cotton, a cellulosic fiber, was a cumbersome process that required the use of mordants to fix the color.[3] Direct dyes simplified this process significantly, as they could be applied directly from a hot aqueous solution.[3] The early direct dyes were predominantly based on benzidine structures.[3] C.I. Direct Violet 9 emerged within this class as a versatile dye for achieving violet and purple shades on various substrates.



Core Historical Applications

The primary utility of Direct Violet 9 has been in the coloration of cellulosic and protein-based materials.

Textile Industry: Direct Violet 9 has been extensively used for dyeing a variety of textiles. Its main applications include:

- Cotton and Viscose: As a direct dye, its primary use was for cotton and other cellulosic fibers like viscose and rayon.[4][6][8] It offered good leveling properties, meaning it dyed the fabric uniformly.[2]
- Silk and Wool: The dye was also applied to protein fibers such as silk and wool.[8][9]
- Leather: The leather industry utilized Direct Violet 9 for coloring.[4][6]
- Carpets: It found application in the dyeing of carpets.[4][6]

While effective, a notable drawback of Direct Violet 9 on textiles was its relatively poor wash and light fastness.[2][5][10] Post-treatment with cationic dye-fixing agents was sometimes employed to improve these properties.[9]

Paper and Pulp Industry: A significant historical and ongoing application of Direct Violet 9 is in the paper industry for coloring paper pulp.[4][6][11] It has been considered more suitable for paper coloring than for textiles where high fastness is required.[2] It is used for various paper grades, including coated, offset, and tissue paper.[12]

Other Applications: While the primary uses are industrial, Direct Violet 9 is also noted as a multifunctional dye with applications in biological experiments as a chemical stain.[13] Such dyes are crucial tools for observing cell structures, tracking biomolecules, and in tissue pathology.[13]

Data Presentation

Table 1: Chemical and Physical Properties of C.I. Direct Violet 9



Property	Value	Source(s)
C.I. Name	Direct Violet 9	
C.I. Number	27885	[4]
CAS Number	6227-14-1	[4][6]
Molecular Formula	C30H23N5Na2O8S2	[4]
Molecular Weight	691.64 g/mol	[4]
Physical Form	Purple-blue powder	[5][6]
Solubility	Soluble in water; slightly soluble in ethanol; insoluble in other organic solvents.	[4]
Hue in Solution	Red-light purple	

Table 2: Fastness Properties of C.I. Direct Violet 9

Property	Rating	Source(s)
Light Fastness	1-2 (ISO), 2-3	[5][10][12]
Washing Fastness	1-2	[5][10]
Rubbing Fastness (Dry)	4	[5]
Rubbing Fastness (Wet)	3	[5]
Acid Resistance	3	
Alkali Resistance	4-5	
Note: Fastness is typically rated on a scale of 1 to 5 (or 1 to 8 for light fastness), where a higher number indicates better fastness.		



Experimental Protocols Manufacturing Process of C.I. Direct Violet 9

The synthesis of **C.I. Direct Violet 9** is a multi-step process involving diazotization and coupling reactions.[2]

- First Diazotization and Coupling: 4-Aminobenzenesulfonic acid is diazotized. The resulting diazonium salt is then coupled with 2-Amino-4-methylanisole.
- Second Diazotization: The product from the first coupling reaction is then subjected to another diazotization process.
- Final Coupling: In alkaline conditions, the second diazonium salt is coupled with 4-Hydroxy-7-(phenylamino)naphthalene-2-sulfonic acid (N-phenyl J acid).[2]
- Isolation: The final product is obtained through salting out, filtration, drying, and grinding.

General Protocol for Dyeing Cotton with C.I. Direct Violet 9

This protocol is a generalized representation based on historical direct dyeing methods.[9]

- Preparation of Goods: The cotton material must be thoroughly cleaned to remove impurities and sizing agents. This is typically done by boiling the material in an alkaline detergent solution, followed by rinsing.[9]
- Dye Bath Preparation: The dyebath is prepared with the required amount of water and the calculated percentage of Direct Violet 9 dye. The bath is set to an initial temperature of around 40-50°C.[9]
- Dyeing Process:
 - The cotton material is introduced into the dyebath and run for 10-15 minutes to ensure even wetting.
 - An electrolyte, such as calcined Glauber's salt (sodium sulfate) or common salt (sodium chloride), is added. The salt helps in the exhaustion of the dye onto the fiber. The addition



is often done in stages.[9][14]

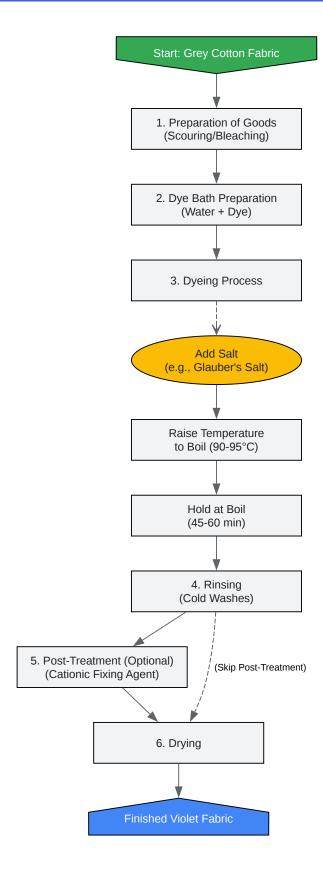
- The temperature of the dyebath is gradually raised to a boil (90-95°C) over 30-45 minutes.
 [9]
- Dyeing is continued at the boil for 45-60 minutes to allow for dye penetration and fixation.
- Rinsing and Finishing:
 - The temperature is slowly decreased. The dyed material is then removed from the bath.
 - The material is rinsed thoroughly with cold water to remove any unfixed dye from the surface.[9]
 - If improved fastness is required, a post-treatment with a cationic dye-fixing agent can be applied according to the manufacturer's instructions.[9]
 - Finally, the material is dried.

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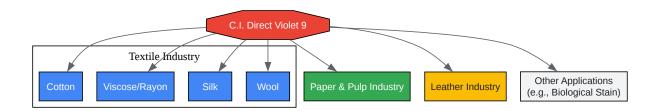












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